

3-Hydroxy-4-iodobenzaldehyde CAS number

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Compound of Interest

Compound Name: 3-Hydroxy-4-iodobenzaldehyde

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An In-depth Technical Guide to 3-Hydroxy-4-iodobenzaldehyde

This technical guide provides a comprehensive overview of **3-Hydroxy-4-iodobenzaldehyde** (CAS Number: 135242-71-6), a key organic compound utilized in pharmaceutical synthesis, material science, and biological research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, applications, and safety protocols.

It is important to distinguish **3-Hydroxy-4-iodobenzaldehyde** from its isomer, 4-Hydroxy-3-iodobenzaldehyde (CAS Number: 60032-63-5). While both share the same molecular formula and weight, the positions of the hydroxyl and iodo substituents on the benzene ring differ, leading to distinct chemical and physical properties. Much of the available literature pertains to the 4-hydroxy-3-iodo isomer, which is also referenced in this guide for comparative and contextual purposes.

Chemical and Physical Properties

3-Hydroxy-4-iodobenzaldehyde is a benzaldehyde derivative characterized by a yellow to brown crystalline powder appearance.^[1] Its key quantitative properties are summarized in the table below.

Property	Value	Source
CAS Number	135242-71-6	[1][2]
Molecular Formula	C ₇ H ₅ IO ₂	[1][2]
Molecular Weight	248.01 g/mol	[1]
Appearance	Yellow to brown crystalline powder	[1]
Purity	≥98% (GC)	[1]
Melting Point	126-128 °C	[3][4]
Boiling Point	252.3 °C at 760 mmHg	[4]
Density	2.039 g/cm ³ (Predicted)	[3][4]
Storage Conditions	Store at 0-8 °C	[1]

Synthesis and Experimental Protocols

As an intermediate in pharmaceutical and organic synthesis, **3-Hydroxy-4-iodobenzaldehyde** is often used for creating more complex molecules.[5] While a specific, detailed protocol for its direct synthesis is not readily available in the provided search results, a representative synthesis for its isomer, 4-Hydroxy-3-iodobenzaldehyde, illustrates the common methodology of electrophilic aromatic substitution (iodination) on a phenol ring.

Experimental Protocol: Synthesis of 4-Hydroxy-3-iodobenzaldehyde

This protocol describes the synthesis of 4-Hydroxy-3-iodobenzaldehyde from 4-hydroxybenzaldehyde.

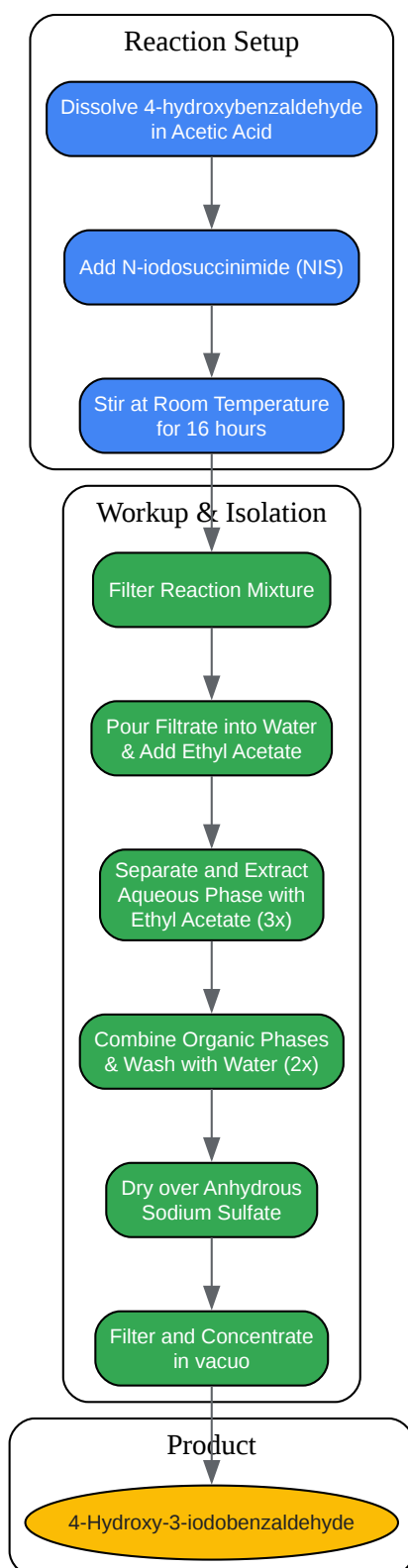
Materials:

- 4-hydroxybenzaldehyde
- N-iodosuccinimide (NIS)

- Acetic acid
- Ethyl acetate
- Water
- Anhydrous sodium sulfate

Procedure:

- A solution of 4-hydroxybenzaldehyde (2.0 g, 16.39 mmol) is prepared in acetic acid (30 mL).
[6]
- N-iodosuccinimide (4.5 g, 19.67 mmol) is added to the stirred solution.[6]
- The reaction mixture is stirred at room temperature for 16 hours.[6]
- After 16 hours, the mixture is filtered. The filtrate is then poured into water (100 mL), and ethyl acetate (50 mL) is added.[6]
- The aqueous phase is separated and extracted three times with ethyl acetate (3 x 50 mL).[6]
- The organic phases are combined, washed twice with water (2 x 20 mL), and then dried over anhydrous sodium sulfate.[6]
- The solution is filtered, and the solvent is concentrated in vacuo to yield the final product.[6]



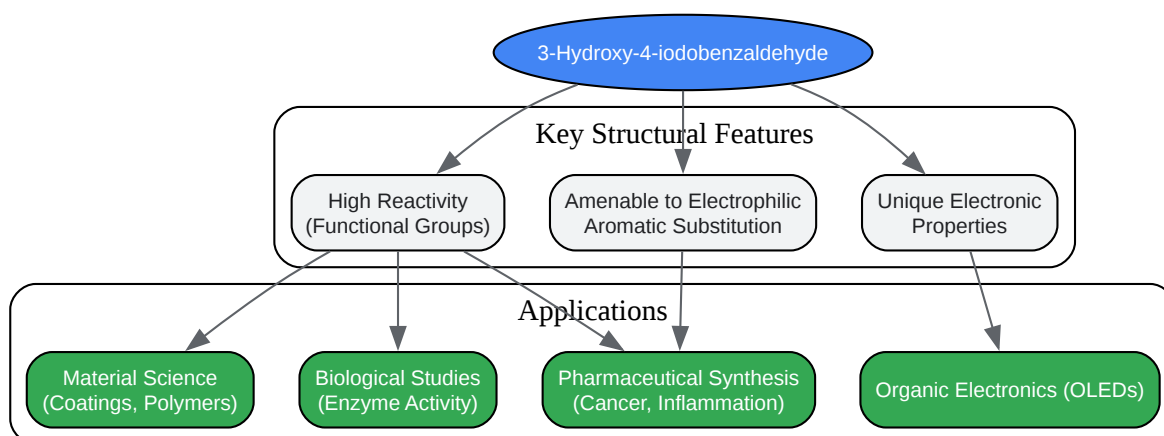
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Caption: Synthesis workflow for 4-Hydroxy-3-iodobenzaldehyde.

Applications in Research and Drug Development

3-Hydroxy-4-iodobenzaldehyde is a versatile intermediate compound with applications spanning several scientific fields. Its functional groups—hydroxyl, iodo, and aldehyde—impart high reactivity, making it a valuable building block for complex molecules.^[1]

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the synthesis of various pharmaceutical agents, particularly those targeting cancer and inflammatory diseases.^[1] Its structure allows for the introduction of diverse substituents, facilitating the creation of novel compounds with potential therapeutic properties.^[1]
- **Material Science:** The compound is used in developing advanced materials with specific properties for coatings and polymers.^[1]
- **Organic Electronics:** Due to its electronic properties, it is utilized in the development of organic electronic materials like organic light-emitting diodes (OLEDs).^[1]
- **Biological Studies:** Researchers use this chemical to investigate enzyme activity and cellular processes, which helps in understanding metabolic pathways.^[1]
- **Analytical Chemistry:** It is employed in analytical methods to enhance the sensitivity and accuracy of assays for detecting and quantifying specific biomolecules.^[1]



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Caption: Relationship between properties and applications.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-Hydroxy-4-iodobenzaldehyde** is classified as a hazardous substance. Appropriate safety precautions must be taken during handling and storage.

Hazard Type	GHS Hazard Statement	GHS Precautionary Statement Codes
Skin Irritation	H315: Causes skin irritation	P280, P302+P352, P332+P317, P362+P364
Eye Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P317
Acute Toxicity (Oral)	H302: Harmful if swallowed	-
Acute Toxicity (Inhalation)	H332: Harmful if inhaled	-
Respiratory Irritation	H335: May cause respiratory irritation	P261, P271, P304+P340, P319, P403+P233, P405

Sources:[2]

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are mandatory when working with this compound. It should be handled in a well-ventilated area or a fume hood.

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